

Spectroscopic and Methodological Profile of 2-((Difluoromethyl)sulfonyl)pyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-
((Difluoromethyl)sulfonyl)pyridine

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This technical guide provides an in-depth overview of the ^1H and ^{19}F Nuclear Magnetic Resonance (NMR) spectroscopic data for the compound **2-((Difluoromethyl)sulfonyl)pyridine**, also known as difluoromethyl 2-pyridyl sulfone. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry, offering a centralized resource for the compound's characterization and the methodologies for its analysis.

Core Spectroscopic Data

The following tables summarize the quantitative ^1H and ^{19}F NMR spectroscopic data for **2-((Difluoromethyl)sulfonyl)pyridine**, as characterized in deuterated chloroform (CDCl_3).

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
8.78	d	4.7	1H	Pyridine H6
8.12	d	7.9	1H	Pyridine H3
8.01	td	7.8, 1.8	1H	Pyridine H4
7.65	ddd	7.6, 4.8, 1.0	1H	Pyridine H5
6.64	t	52.8	1H	SO ₂ CHF ₂

Table 2: ¹⁹F NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
-112.4	d	52.8	SO ₂ CF ₂

Experimental Protocols

The NMR spectra were acquired according to the following general procedure.

Instrumentation: NMR spectra were recorded on a 400 MHz spectrometer.

Sample Preparation: The sample of **2-((Difluoromethyl)sulfonyl)pyridine** was dissolved in deuterated chloroform (CDCl₃).

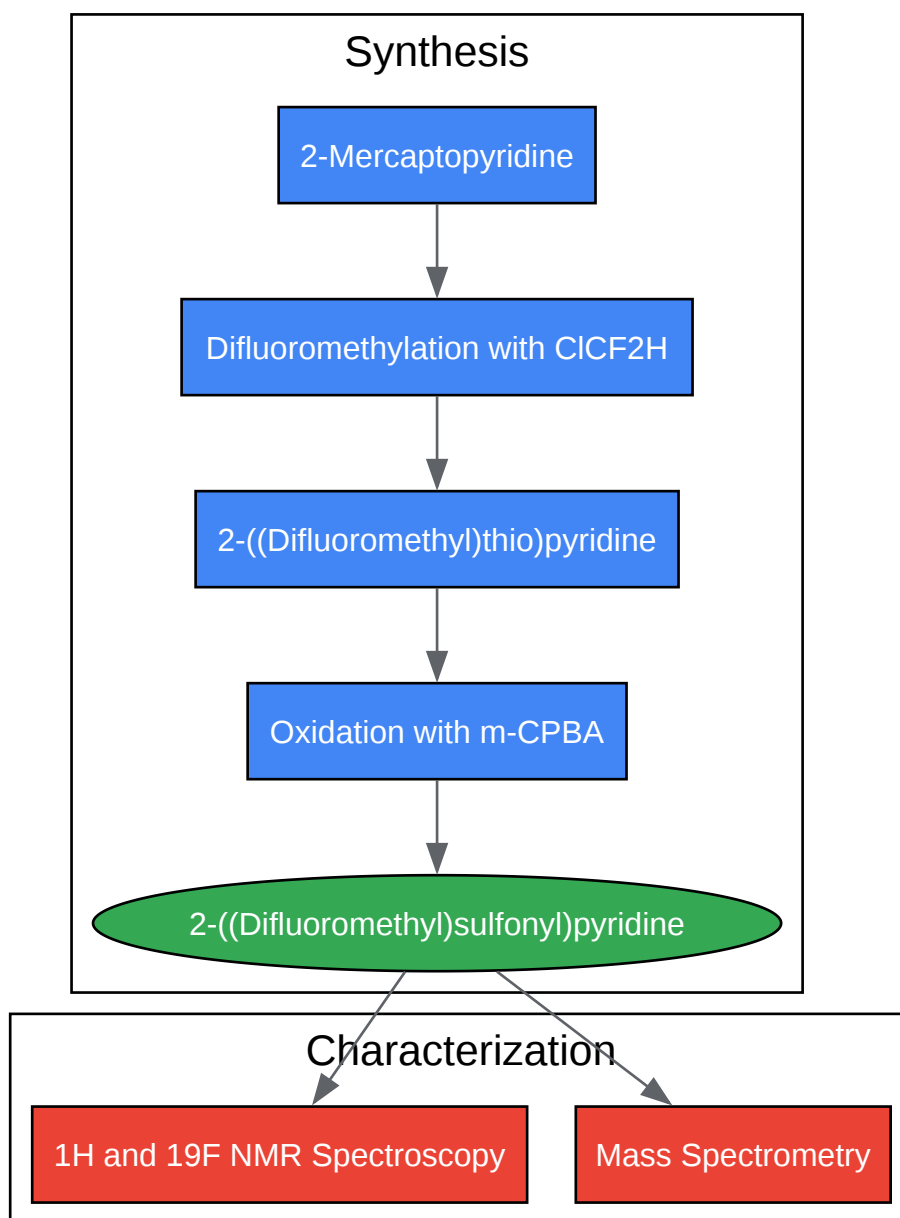
¹H NMR Spectroscopy: Proton NMR spectra were acquired at 400 MHz. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (δ 0.00).

¹⁹F NMR Spectroscopy: Fluorine-19 NMR spectra were acquired at a frequency of 376 MHz. Chemical shifts are reported in parts per million (ppm) relative to CFCl₃ as an external standard (δ 0.0).

Synthesis and Characterization Workflow

The synthesis of **2-((difluoromethyl)sulfonyl)pyridine** involves a two-step process starting from 2-mercaptopyridine. The subsequent characterization relies on standard spectroscopic techniques.

Workflow for Synthesis and Characterization



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Synthesis and characterization workflow.

- To cite this document: BenchChem. [Spectroscopic and Methodological Profile of 2-((Difluoromethyl)sulfonyl)pyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b589232#1h-and-19f-nmr-spectroscopic-data-of-2-difluoromethyl-sulfonyl-pyridine>]

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